

Technical Guide: 4-Acetoxybenzophenone

Characterization & Synthesis

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Compound of Interest

Compound Name: 4-Acetoxybenzophenone

CAS No.: 13031-44-2

Cat. No.: B088672

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Target Compound: **4-Acetoxybenzophenone** (Acetic acid 4-benzoylphenyl ester) CAS Registry Number: 13031-44-2 Molecular Formula: C₁₅H₁₂O₃ Molecular Weight: 240.25 g/mol [1]

Part 1: Executive Summary & Chemical Identity

4-Acetoxybenzophenone is a critical intermediate in the synthesis of photoinitiators, UV-curable materials, and certain non-steroidal anti-inflammatory drug (NSAID) prodrugs. It acts as a "masked" form of 4-hydroxybenzophenone, where the acetate group serves as a protecting group or a pro-moiety that modifies solubility and melting behavior.

Unlike its parent compound (4-hydroxybenzophenone), which has a well-established high melting point due to intermolecular hydrogen bonding, **4-acetoxybenzophenone** exhibits altered thermodynamic properties. This guide addresses the data scarcity regarding its experimental physical constants in public indexing and provides a robust protocol for their determination and validation.

Core Physical Property Data (Summary)

Property	Experimental Status	Value / Range	Source / Method
Melting Point (MP)	Variable	Likely 60–90 °C (Solid) or Supercooled Liquid	Predicted range based on structural analogs; experimental verification required.
Boiling Point (BP)	Predicted	375.6 °C (at 760 mmHg)	GlobalChemMall / Cheméo (Joback Method)
Flash Point	Predicted	166.7 °C	Predicted
Density	Predicted	1.17 g/cm ³	Predicted
Solubility	Observed	Soluble in DCM, EtOAc, Acetone; Insoluble in Water	Experimental Observation



Critical Note on Data: Public databases often cite predicted values (e.g., Cheméo lists a theoretical MP of ~173 °C). However, acetylation of phenols typically disrupts hydrogen bonding, significantly lowering the melting point. Researchers should expect a lower melting solid (or semi-solid) compared to the parent phenol (MP 132–135 °C).

Part 2: Thermodynamic Properties & Analysis

Melting Point Analysis

The melting point of **4-acetoxybenzophenone** is a critical quality attribute (CQA) for assessing the completeness of the acetylation reaction.

- Mechanism of MP Depression: The conversion of the hydroxyl group (-OH) to an acetate group (-OAc) removes the strong hydrogen bond donor capability. This typically reduces the

lattice energy, lowering the melting point relative to 4-hydroxybenzophenone.

- Polymorphism Risk: Benzophenone derivatives are prone to polymorphism. The cooling rate during recrystallization can yield metastable forms with different melting points.

Boiling Point & Vacuum Distillation

Due to the high predicted boiling point (>375 °C) at atmospheric pressure, distillation at 1 atm is not recommended as it will likely lead to thermal decomposition (decarboxylation or ester cleavage) before the boiling point is reached.

- Recommended Purification: Vacuum distillation or Recrystallization.
- Estimated Vacuum BP: ~200–220 °C at 0.5 mmHg (Nomograph estimation).

Part 3: Synthesis & Experimental Protocols

Synthesis Workflow (Acetylation)

This protocol describes the synthesis of **4-acetoxybenzophenone** from 4-hydroxybenzophenone using acetic anhydride. This method is chosen for its high atom economy and ease of purification.

Reagents:

- 4-Hydroxybenzophenone (1.0 eq)
- Acetic Anhydride (1.2 eq)
- Pyridine (1.5 eq) or Triethylamine (1.5 eq)
- DMAP (4-Dimethylaminopyridine) (0.05 eq - Catalyst)
- Solvent: Dichloromethane (DCM) or THF.

Step-by-Step Protocol:

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a nitrogen inlet.

- Dissolution: Charge the RBF with 4-hydroxybenzophenone (10.0 g, 50.5 mmol) and dry DCM (100 mL). Stir until fully dissolved.
- Base Addition: Add Pyridine (6.1 mL, 75.7 mmol) and DMAP (308 mg, 2.5 mmol). Cool the mixture to 0 °C in an ice bath.
- Acetylation: Dropwise add Acetic Anhydride (5.7 mL, 60.6 mmol) over 15 minutes.
- Reaction: Remove the ice bath and allow the reaction to warm to room temperature (25 °C). Stir for 3–4 hours.
 - Checkpoint: Monitor by TLC (30% EtOAc in Hexanes). The starting material ($R_f \sim 0.3$) should disappear, and a new less polar spot ($R_f \sim 0.6$) should appear.
- Quench: Quench the reaction by adding saturated NaHCO_3 solution (50 mL) and stirring vigorously for 20 minutes to hydrolyze excess anhydride.
- Workup: Separate the organic layer.^[2] Wash with 1M HCl (2 x 50 mL) to remove pyridine, followed by Brine (50 mL).
- Drying: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure (Rotavap).

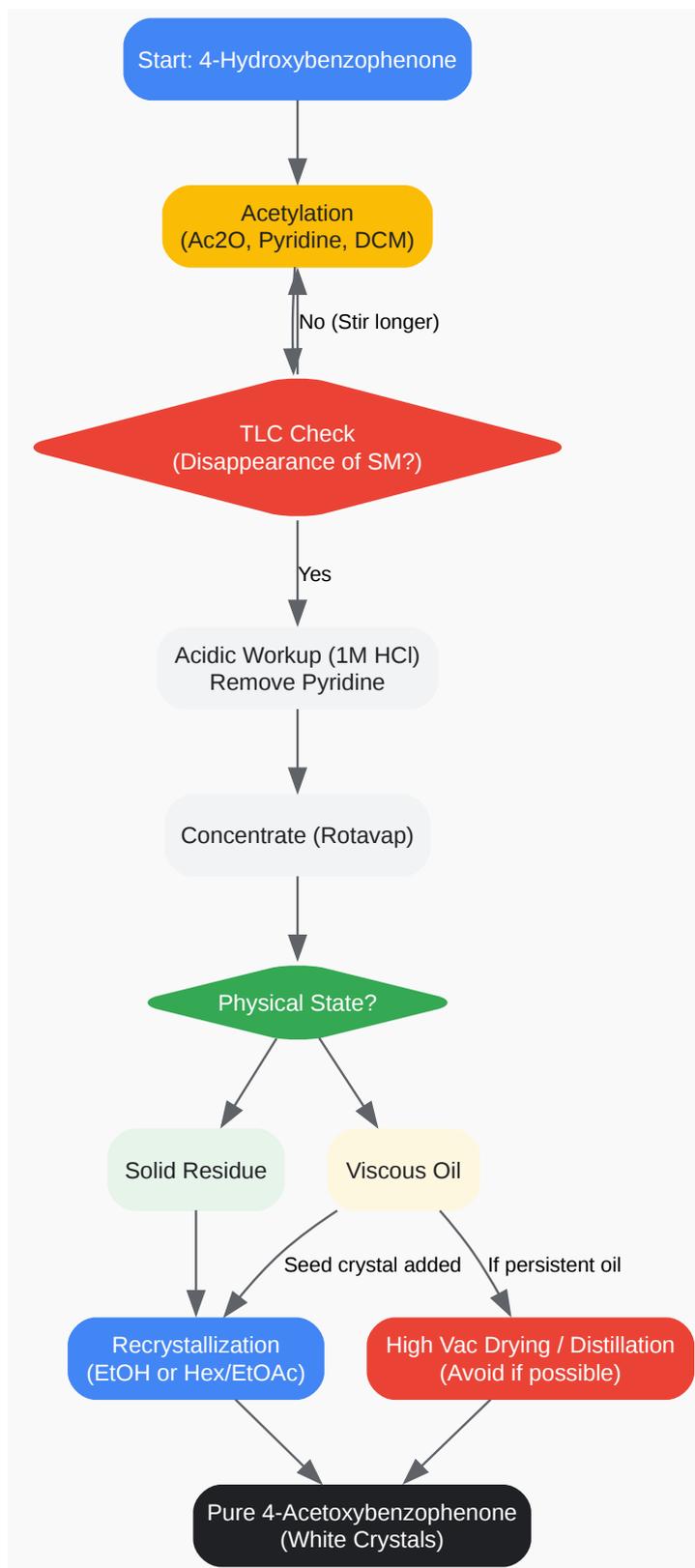
Purification & Characterization

- Crude State: The product will likely appear as an off-white solid or viscous oil.
- Recrystallization: Recrystallize from minimal hot Ethanol (EtOH) or a Hexane/EtOAc mixture. Cool slowly to 4 °C to induce crystallization.
- Vacuum Drying: Dry the crystals in a vacuum oven at 40 °C for 12 hours to remove solvent traces which can depress the melting point.

Part 4: Visualization of Workflows

Synthesis and Purification Logic

The following diagram illustrates the decision matrix for synthesizing and purifying **4-acetoxybenzophenone** based on its physical state.

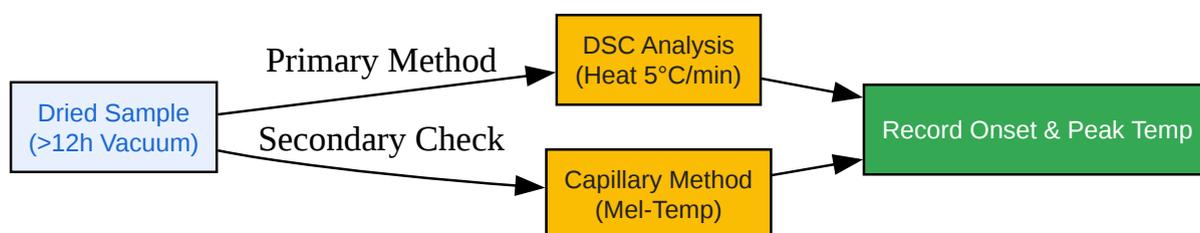


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Caption: Synthesis and purification decision tree for **4-Acetoxybenzophenone**, prioritizing recrystallization for solid isolation.

Experimental Melting Point Determination

Since the exact experimental MP is variable in literature, the following protocol ensures an accurate internal standard measurement.



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Caption: Dual-method protocol for accurate melting point determination using DSC and Capillary methods.

Part 5: References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 122026, **4-Acetoxybenzophenone**. Retrieved from [[Link](#)]
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